

An In-depth Technical Guide to N,3-Dimethylbenzamide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *N,3-dimethylbenzamide*

Cat. No.: *B1606553*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,3-Dimethylbenzamide is a chemical compound that belongs to the class of substituted benzamides. While not as extensively documented in historical scientific literature as some of its isomers, it serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of agrochemicals and pharmaceuticals. This technical guide provides a comprehensive overview of **N,3-dimethylbenzamide**, focusing on its synthesis, physicochemical properties, and spectroscopic characterization. Due to a lack of extensive research on its specific biological functions, this paper will focus on its role as a chemical building block.

Physicochemical and Spectroscopic Data

The fundamental properties of **N,3-dimethylbenzamide** are summarized in the tables below, providing a clear reference for researchers.

Table 1: Physicochemical Properties of **N,3-Dimethylbenzamide**

Property	Value
CAS Number	74786-81-5
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
IUPAC Name	N,3-dimethylbenzamide
Synonyms	3-Methyl-N-methylbenzamide, N-Methyl-3-methylbenzamide
Melting Point	48-49 °C

Table 2: Spectroscopic Data of **N,3-Dimethylbenzamide**

Spectroscopy	Data
¹ H NMR (400 MHz, CDCl ₃)	δ = 7.56 (s, 1H), 7.53–7.50 (m, 1H), 7.22–7.21 (m, 2H), 6.74 (s, 1H), 2.92 (d, J = 6.0 Hz, 3H), 2.30 (s, 3H)
¹³ C NMR (100 MHz, CDCl ₃)	δ = 168.7, 138.2, 134.9, 132.2, 128.4, 127.3, 123.8, 26.8, 21.3

Synthesis of N,3-Dimethylbenzamide

The most common and straightforward method for the synthesis of **N,3-dimethylbenzamide** is through the nucleophilic acyl substitution reaction between 3-methylbenzoyl chloride and methylamine. This reaction is efficient and proceeds with high yield.

Experimental Protocol: Synthesis via Acyl Chloride

Materials:

- 3-Methylbenzoyl chloride
- Methylamine (e.g., 40% solution in water or as a gas)

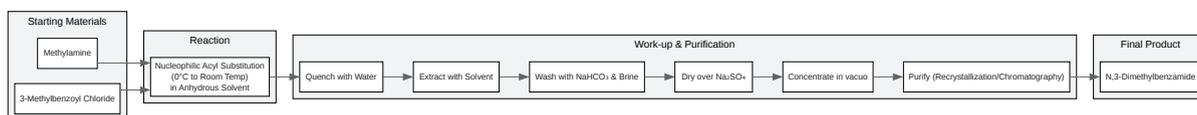
- Anhydrous diethyl ether or dichloromethane (DCM)
- Aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3-methylbenzoyl chloride in a suitable anhydrous solvent such as diethyl ether or dichloromethane under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to $0\text{ }^\circ\text{C}$ using an ice bath.
- **Addition of Methylamine:** Slowly add an excess of methylamine solution to the stirred solution of 3-methylbenzoyl chloride. If using methylamine gas, it can be bubbled through the solution. The reaction is exothermic, so a slow addition rate is crucial to maintain the temperature at $0\text{ }^\circ\text{C}$.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the mixture by adding water. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Wash the organic layer sequentially with water, aqueous sodium bicarbonate solution to neutralize any excess acid, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator.

to yield the crude **N,3-dimethylbenzamide**.

- Purification: The crude product can be further purified by recrystallization or column chromatography to obtain the pure **N,3-dimethylbenzamide**.



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Caption: Synthetic workflow for **N,3-dimethylbenzamide**.

Role as a Chemical Intermediate

N,3-Dimethylbenzamide is primarily utilized as an intermediate in the synthesis of more complex molecules. For instance, it is a precursor in the preparation of certain agrochemicals and pharmaceutical candidates. The amide functionality and the substituted benzene ring provide a versatile scaffold for further chemical modifications.

Conclusion

While the discovery and history of **N,3-dimethylbenzamide** are not prominently featured in scientific literature, its utility as a synthetic intermediate is evident. This guide provides researchers and drug development professionals with the essential technical information regarding its synthesis, characterization, and properties. The detailed experimental protocol and structured data tables serve as a practical resource for the laboratory synthesis and application of this compound.

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